

An In-Depth Technical Guide to 2-Phenyl-L-phenylalanine and Its Analogs

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Compound of Interest

Compound Name: 2-Phenyl-L-phenylalanine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Phenyl-L-phenylalanine**, a non-proteinogenic amino acid, and its related derivatives. Due to the ambiguity of the common name, this guide will focus on what is chemically understood as (S)-2-amino-3-(biphenyl-2-yl)propanoic acid, alongside other pertinent 2-substituted L-phenylalanine analogs. This document covers chemical identifiers, synthesis protocols, physicochemical properties, and biological activities, with a focus on their interaction with cellular transport systems.

Chemical Identification and Properties

While a specific CAS number for **2-Phenyl-L-phenylalanine** is not consistently cited in major chemical databases, the systematic IUPAC name is (2S)-2-amino-3-(biphenyl-2-yl)propanoic acid. For context, identifiers for related biphenylalanine isomers are provided in the table below.

Table 1: Chemical Identifiers for Biphenylalanine Isomers

Isomer	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
2-Biphenyl-L-alanine	(2S)-2-amino-3-(biphenyl-2-yl)propanoic acid	Not available	C ₁₅ H ₁₅ NO ₂	241.29
3-Biphenyl-L-alanine	(2S)-2-amino-3-(biphenyl-3-yl)propanoic acid	164172-96-7[1]	C ₁₅ H ₁₅ NO ₂	241.28[1]
4-Biphenyl-L-alanine	(2S)-2-amino-3-(biphenyl-4-yl)propanoic acid	155760-02-4[2] [3][4]	C ₁₅ H ₁₅ NO ₂	241.29[3][4]

Table 2: Computed Physicochemical Properties of Biphenylalanine Isomers

Property	2-Biphenyl-L-alanine (Predicted)	3-Biphenyl-L-alanine	4-Biphenyl-L-alanine
XLogP3	~0.1	0.1[1]	0.1[4]
Hydrogen Bond Donor Count	2	2[1]	2[5]
Hydrogen Bond Acceptor Count	3	3[1]	3[5]
Rotatable Bond Count	4	4[1]	4[5]
Topological Polar Surface Area	63.3 Å ²	63.3 Å ² [1]	63.3 Å ² [4][5]

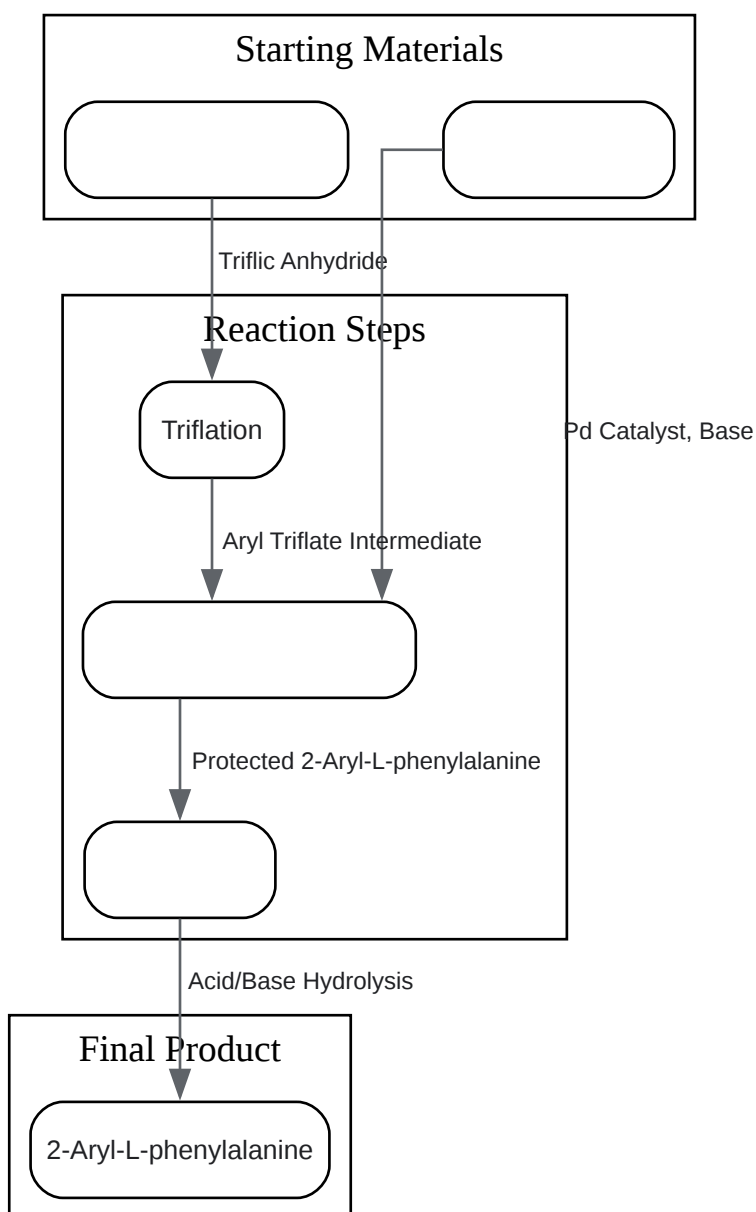
Synthesis of 2-Aryl-L-phenylalanine Derivatives

The synthesis of 2-aryl-L-phenylalanine derivatives, including **2-phenyl-L-phenylalanine**, is most commonly achieved through palladium-catalyzed cross-coupling reactions, such as the

Suzuki-Miyaura coupling. This method allows for the formation of a carbon-carbon bond between a halogenated L-phenylalanine derivative and an arylboronic acid.

General Synthesis Workflow: Suzuki-Miyaura Coupling

The synthesis of 2-aryl-L-phenylalanine derivatives can be conceptualized as a multi-step process, often starting from a protected L-tyrosine or a halogenated L-phenylalanine.



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Workflow for the synthesis of 2-Aryl-L-phenylalanine.

Detailed Experimental Protocol: Suzuki-Miyaura Coupling

The following is a representative protocol for the synthesis of a 4-aryl-L-phenylalanine derivative, which can be adapted for the synthesis of **2-phenyl-L-phenylalanine** by starting with a 2-halo-L-phenylalanine derivative.

Materials:

- Protected 4-iodo-L-phenylalanine
- Arylboronic acid (1.2 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%)[6]
- Base (e.g., anhydrous K₂CO₃, 2 equivalents)[6]
- Solvent (e.g., DMF/water mixture)[6]
- Nitrogen or Argon gas
- Standard glassware for organic synthesis

Procedure:

- **Reaction Setup:** To a round-bottom flask, add the protected 4-iodo-L-phenylalanine, arylboronic acid, palladium catalyst, and base.
- **Inert Atmosphere:** Purge the flask with an inert gas (Nitrogen or Argon) for 10-15 minutes.
- **Solvent Addition:** Add the degassed solvent mixture to the flask via syringe.
- **Reaction:** Heat the reaction mixture to 80-100 °C and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- **Workup:** After the reaction is complete, cool the mixture to room temperature. Dilute with water and extract with an organic solvent (e.g., ethyl acetate). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel.
- **Deprotection:** Remove the protecting groups under appropriate acidic or basic conditions to yield the final 2-aryl-L-phenylalanine product.

Biological Activity and Signaling Pathways

2-Substituted L-phenylalanine analogs have garnered significant interest due to their interactions with the L-type amino acid transporter 1 (LAT1). LAT1 is a crucial transporter for large neutral amino acids and is often overexpressed in cancer cells to meet their high metabolic demands.^{[7][8]}

Interaction with L-Type Amino Acid Transporter 1 (LAT1)

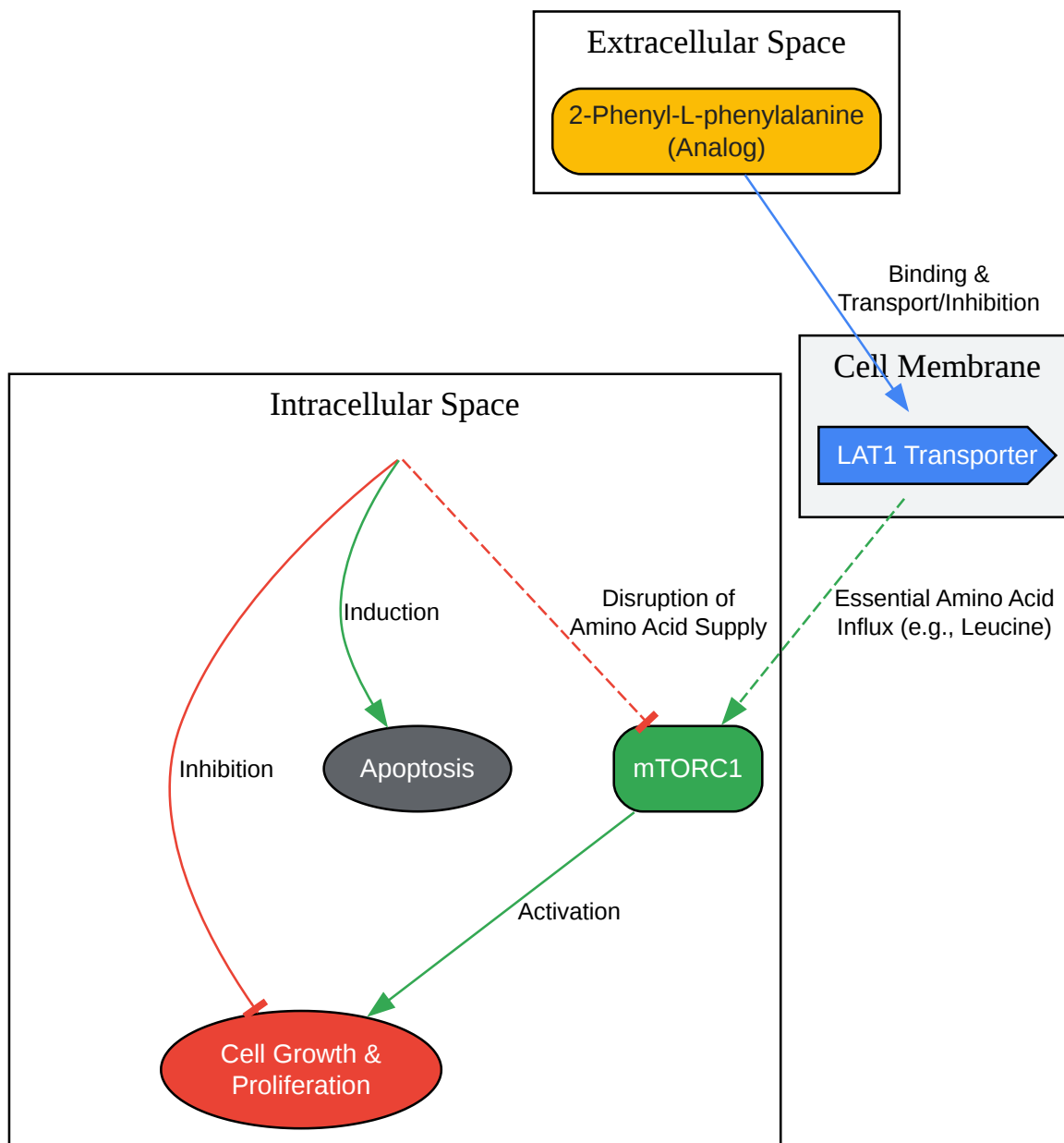
Derivatives of L-phenylalanine can act as substrates or inhibitors of LAT1.^{[7][9]} This interaction is of particular interest in the development of targeted cancer therapies and diagnostic agents. For instance, 2-iodo-L-phenylalanine has been shown to have a high affinity and selectivity for LAT1.^[10] The introduction of bulky substituents at the 2-position of the phenyl ring can influence the affinity and transport velocity of these analogs.^[10]

Table 3: LAT1 Interaction of Selected L-Phenylalanine Analogs

Compound	Interaction Type	Key Findings
2-Iodo-L-phenylalanine	Substrate/Inhibitor	Markedly improves LAT1 affinity and selectivity compared to L-phenylalanine. [10]
meta-Substituted Phenylalanines	Substrate/Inhibitor	Increased lipophilicity at the meta-position correlates with diminished substrate activity and increased inhibition. [7]
L-DOPA	Substrate	Competitively inhibits LAT1-mediated phenylalanine uptake. [9]
Melphalan	Blocker	Inhibits LAT1 but does not induce significant efflux. [9]

Signaling Pathway Involvement

The overexpression of LAT1 in cancer cells is linked to the activation of the mTOR signaling pathway, a central regulator of cell growth and proliferation. By transporting essential amino acids like leucine and phenylalanine, LAT1 supports the metabolic activity required for tumor growth. Phenylalanine analogs that can selectively target LAT1 can therefore be used to disrupt this pathway and inhibit cancer cell proliferation.



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LAT1-mediated transport and its role in cancer cell signaling.

Conclusion

2-Phenyl-L-phenylalanine and its analogs represent a promising class of compounds for researchers in medicinal chemistry and drug development. Their synthesis, primarily through robust methods like the Suzuki-Miyaura coupling, allows for the creation of a diverse range of

derivatives. The key biological activity of these compounds lies in their interaction with the LAT1 transporter, a critical component in the metabolism of cancer cells. Further exploration of the structure-activity relationships of 2-substituted L-phenylalanine analogs will likely lead to the development of novel diagnostic and therapeutic agents targeting LAT1-overexpressing tumors. This guide provides a foundational understanding for scientists and researchers to build upon in their exploration of this important class of non-proteinogenic amino acids.

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References

- 1. (S)-2-Amino-3-biphenyl-3-yl-propionic acid | C₁₅H₁₅NO₂ | CID 10060246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. L-4,4'-BIPHENYLALANINE | 155760-02-4 [chemicalbook.com]
- 4. Biphenylalanine | C₁₅H₁₅NO₂ | CID 2761815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. (2R)-2-Amino-3-((1,1'-biphenyl)-4-yl)propanoic acid | C₁₅H₁₅NO₂ | CID 7006711 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. The Suzuki–Miyaura Cross-Coupling as a Versatile Tool for Peptide Diversification and Cyclization [mdpi.com]
- 7. LAT-1 Activity of meta-Substituted Phenylalanine and Tyrosine Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The role of L-type amino acid transporter 1 in human tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
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